

An In-depth Technical Guide to Methyl isonicotinate-(CH₂)₂-COOH in Research

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Compound of Interest

Compound Name: Methyl isonicotinate-(CH₂)₂-COOH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental principles for utilizing **Methyl isonicotinate-(CH₂)₂-COOH** in a research context. Due to the limited direct research on this specific molecule, this document synthesizes available data on the compound itself, information on closely related analogs, and established chemical principles to offer a thorough technical resource.

Introduction and Chemical Identity

Methyl isonicotinate-(CH₂)₂-COOH, with the CAS Number 2710224-09-0, is a pyridine derivative characterized by a methyl isonicotinate group linked to a propanoic acid chain.^{[1][2]} Its structure combines the features of an aromatic heterocyclic ring, an ester, and a carboxylic acid, making it a molecule with potential for diverse chemical modifications and biological applications.

The primary documented application of this compound in research is as a hapten.^[1] A hapten is a small molecule that can elicit an immune response only when attached to a large carrier, such as a protein. The properties of **Methyl isonicotinate-(CH₂)₂-COOH**, specifically its immunogenicity and hydrophobicity, make it suitable for this purpose, enabling the production of specific antibodies for use in immunoassays and other detection methods.^[1]

Chemical Properties and Synthesis

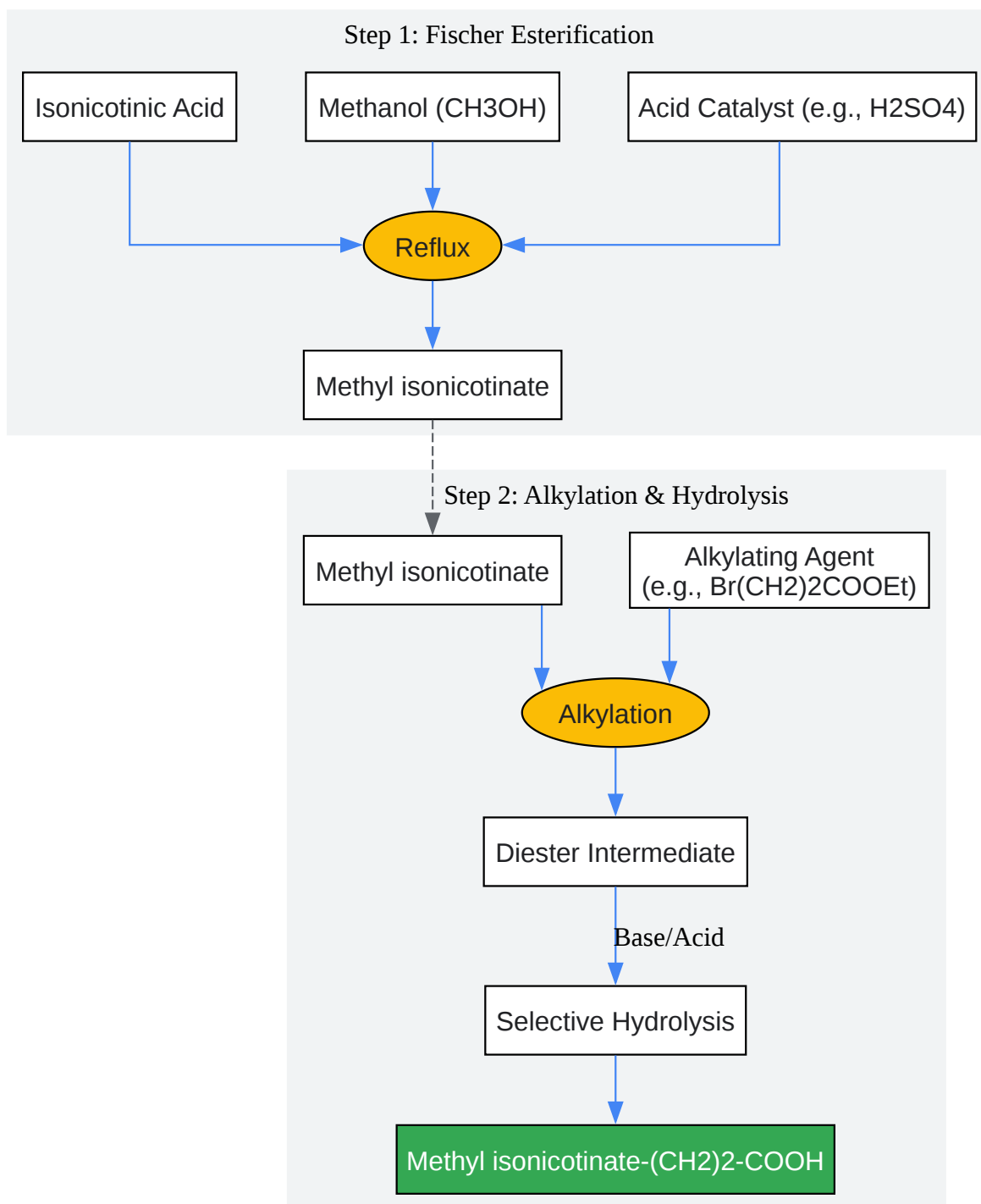
The key chemical identifiers and properties of **Methyl isonicotinate-(CH₂)₂-COOH** are summarized in the table below.

Property	Value	Reference
CAS Number	2710224-09-0	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.2 g/mol	[1]
Common Name	Hapten 2b	[1]

Proposed Synthesis Pathway

While specific synthesis protocols for **Methyl isonicotinate-(CH₂)₂-COOH** are not widely published, a plausible route can be devised based on standard organic chemistry reactions, starting from the more common precursor, isonicotinic acid. The synthesis of the methyl ester of isonicotinic acid is a well-established process.[\[3\]](#)[\[4\]](#)[\[5\]](#) The subsequent addition of the propanoic acid side chain can be achieved through various established methods.

A potential synthetic workflow is outlined below:



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Caption: Proposed synthesis of **Methyl isonicotinate- $(\text{CH}_2)_2\text{-COOH}$** .

Core Application: A Hapten for Antibody Production

The most clearly defined research use for **Methyl isonicotinate-(CH₂)₂-COOH** is as a hapten to generate specific antibodies.^[1] The carboxylic acid group provides a convenient handle for conjugation to a carrier protein, which is a necessary step to make the small molecule immunogenic.

Experimental Protocol: Hapten-Carrier Conjugation

The activation of the carboxylic acid is required for efficient conjugation to the primary amines (e.g., lysine residues) on a carrier protein like Bovine Serum Albumin (BSA) or Keyhole Limpet Hemocyanin (KLH). A common method involves the use of N-hydroxysuccinimide (NHS) and a carbodiimide, such as N,N'-Dicyclohexylcarbodiimide (DCC).^[1]

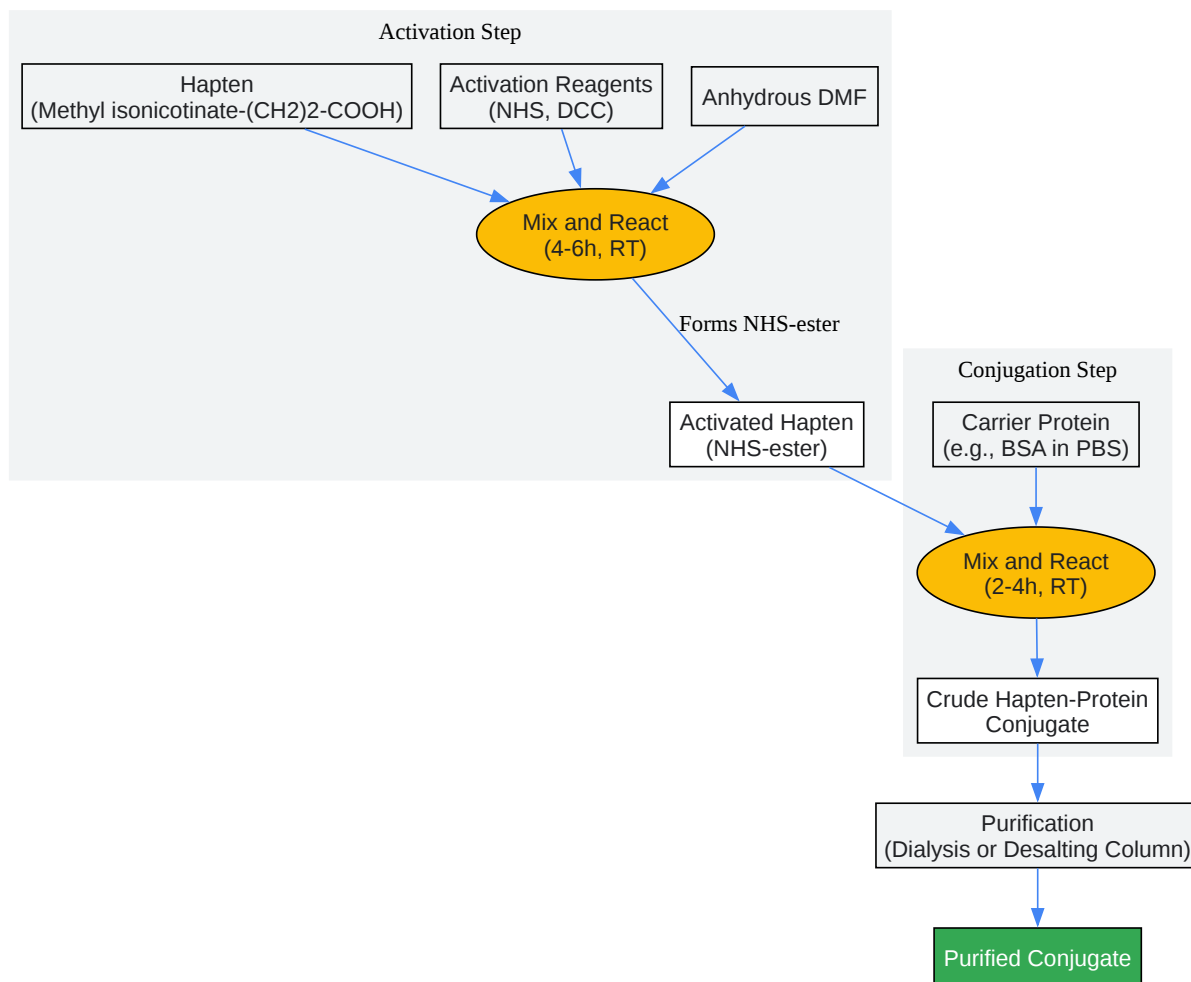
Materials:

- **Methyl isonicotinate-(CH₂)₂-COOH**
- N-hydroxysuccinimide (NHS)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- Carrier Protein (e.g., BSA, KLH)
- Anhydrous, amine-free solvent (e.g., Dimethylformamide - DMF)
- Conjugation Buffer (e.g., Phosphate-Buffered Saline - PBS, pH 7.4-8.0)
- Dialysis tubing or desalting column

Procedure:

- Activation of the Hapten:
 - Dissolve **Methyl isonicotinate-(CH₂)₂-COOH**, NHS, and DCC in a molar ratio of approximately 1:1.2:1.2 in anhydrous DMF.

- Allow the reaction to proceed at room temperature for 4-6 hours or overnight at 4°C to form the NHS-ester. The dicyclohexylurea (DCU) byproduct will precipitate as a white solid.
- Conjugation to Carrier Protein:
 - Centrifuge the activation reaction mixture to pellet the DCU precipitate.
 - Prepare a solution of the carrier protein (e.g., 10 mg/mL BSA) in conjugation buffer.
 - Add the supernatant containing the activated NHS-ester of the hapten dropwise to the carrier protein solution while gently stirring. A typical molar ratio of hapten to protein is 20:1 to 40:1.
 - Allow the conjugation reaction to proceed for 2-4 hours at room temperature or overnight at 4°C.
- Purification:
 - Remove the unreacted hapten and byproducts by extensive dialysis against PBS at 4°C or by using a desalting column.
- Characterization:
 - Confirm the successful conjugation and determine the hapten-to-protein molar ratio using techniques such as UV-Vis spectroscopy or MALDI-TOF mass spectrometry.



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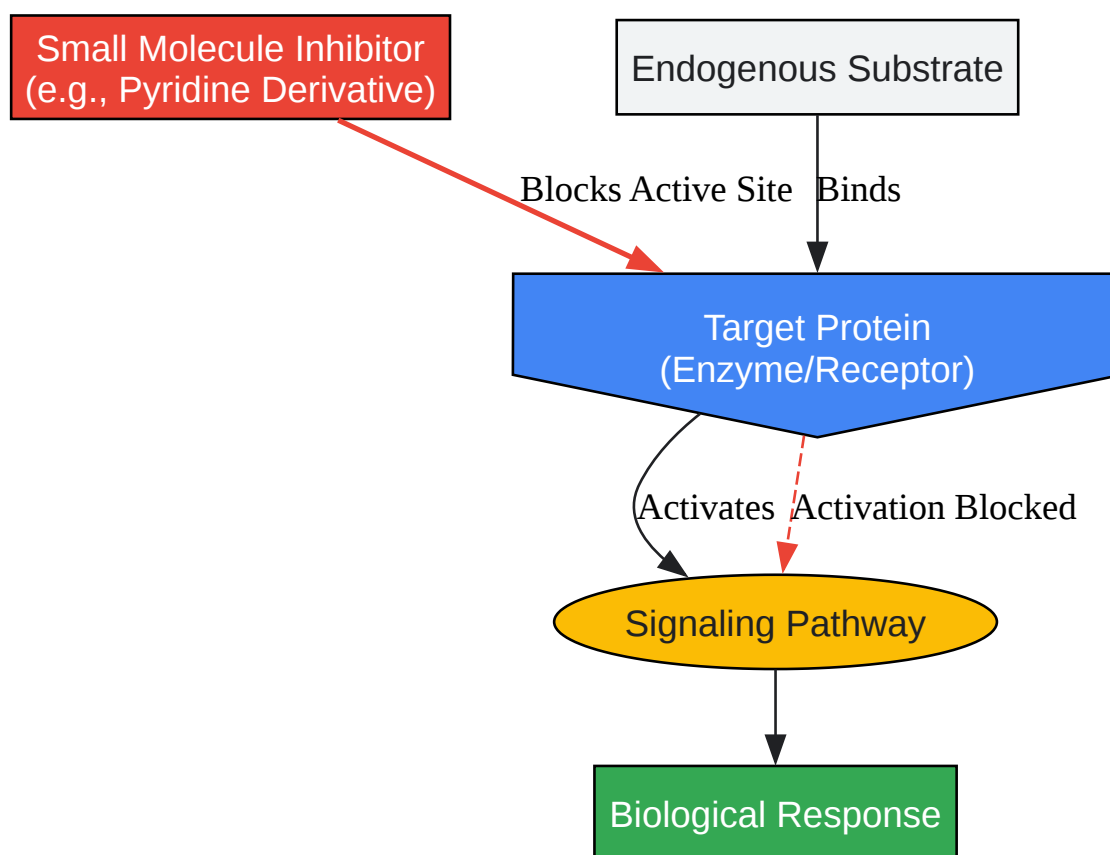
Caption: Experimental workflow for hapten-carrier protein conjugation.

Broader Biological Context and Potential Applications

While the specific biological activity of **Methyl isonicotinate-(CH₂)₂-COOH** has not been detailed in the literature, the isonicotinate and nicotinate scaffolds are present in various biologically active molecules.

- **Methyl Isonicotinate:** This closely related compound is used as a semiochemical to attract and trap agricultural pests like thrips.^[3] Some derivatives have also been investigated for fungicidal and anti-cancer activities.^[6]
- **Methyl Nicotinate:** An isomer of methyl isonicotinate, this compound acts as a rubefacient, causing localized vasodilation by promoting the release of prostaglandin D₂.^[7]^[8] It is used topically for muscle and joint pain.^[8]^[9]

These examples suggest that the pyridine carboxylic acid ester core can interact with biological systems. The specific activity of **Methyl isonicotinate-(CH₂)₂-COOH** remains an area for future investigation. Its structure could potentially allow it to act as a ligand for receptors or an inhibitor for enzymes, a concept illustrated in the general diagram below.



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Caption: Conceptual diagram of a small molecule inhibiting a signaling pathway.

Safety and Handling

Specific toxicity data for **Methyl isonicotinate-(CH₂)₂-COOH** is not available. However, based on the data for Methyl isonicotinate, caution should be exercised. Methyl isonicotinate is known to be toxic and can cause irritation to the eyes, skin, and respiratory tract.[3] Overexposure may lead to symptoms such as nausea, headache, and dizziness.[3] Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be strictly followed when handling this compound.

Conclusion and Future Directions

Methyl isonicotinate-(CH₂)₂-COOH is a research chemical with a primary established role as a hapten for the development of immunological tools. Its synthesis is achievable through established organic chemistry methods, and its carboxylic acid functionality allows for straightforward conjugation to carrier molecules.

Future research should aim to explore the potential biological activities of this molecule beyond its function as a hapten. Screening for activity in areas such as enzyme inhibition, receptor binding, and antimicrobial or anti-cancer effects could reveal novel applications, building upon the known bioactivities of the broader isonicotinate and nicotinate family of compounds.

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